

1-Benzocyclobutenecarbonitrile safety and handling precautions

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Compound of Interest

Compound Name: 1-Benzocyclobutenecarbonitrile

Cat. No.: B1583197

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An In-depth Technical Guide to the Safe Handling and Management of 1-Benzocyclobutenecarbonitrile

This guide provides a comprehensive overview of the essential safety protocols and handling procedures for **1-Benzocyclobutenecarbonitrile** (BCN). Designed for researchers, chemists, and drug development professionals, this document moves beyond mere procedural lists to instill a deep, causality-driven understanding of the risks associated with this compound and the rationale behind its safe management.

Compound Profile and Intrinsic Hazards

1-Benzocyclobutenecarbonitrile (CAS No. 6809-91-2) is a versatile intermediate in organic synthesis, notable for its unique structural motifs: a strained cyclobutane ring fused to a benzene ring, and a nitrile functional group.[1][2] This structure is the very source of its synthetic utility and, concurrently, its inherent hazards.

- **The Strained Ring System:** The fusion of the four-membered cyclobutane ring to the aromatic system creates significant ring strain. This makes the molecule susceptible to thermal or chemical ring-opening, which can generate highly reactive o-quinodimethane intermediates. This reactivity is synthetically useful but poses a risk of uncontrolled reactions if not properly managed.[3]
- **The Nitrile Group:** The cyano ($-C\equiv N$) group introduces toxicological risks. While aryl nitriles are generally more stable in the body than their aliphatic counterparts, they can metabolize

to release cyanide ions or decompose under fire conditions to produce highly toxic hydrogen cyanide (HCN) gas and nitrogen oxides (NOx).[4][5]

This dual nature necessitates a rigorous and informed approach to its handling.

Physicochemical and Toxicological Data Summary

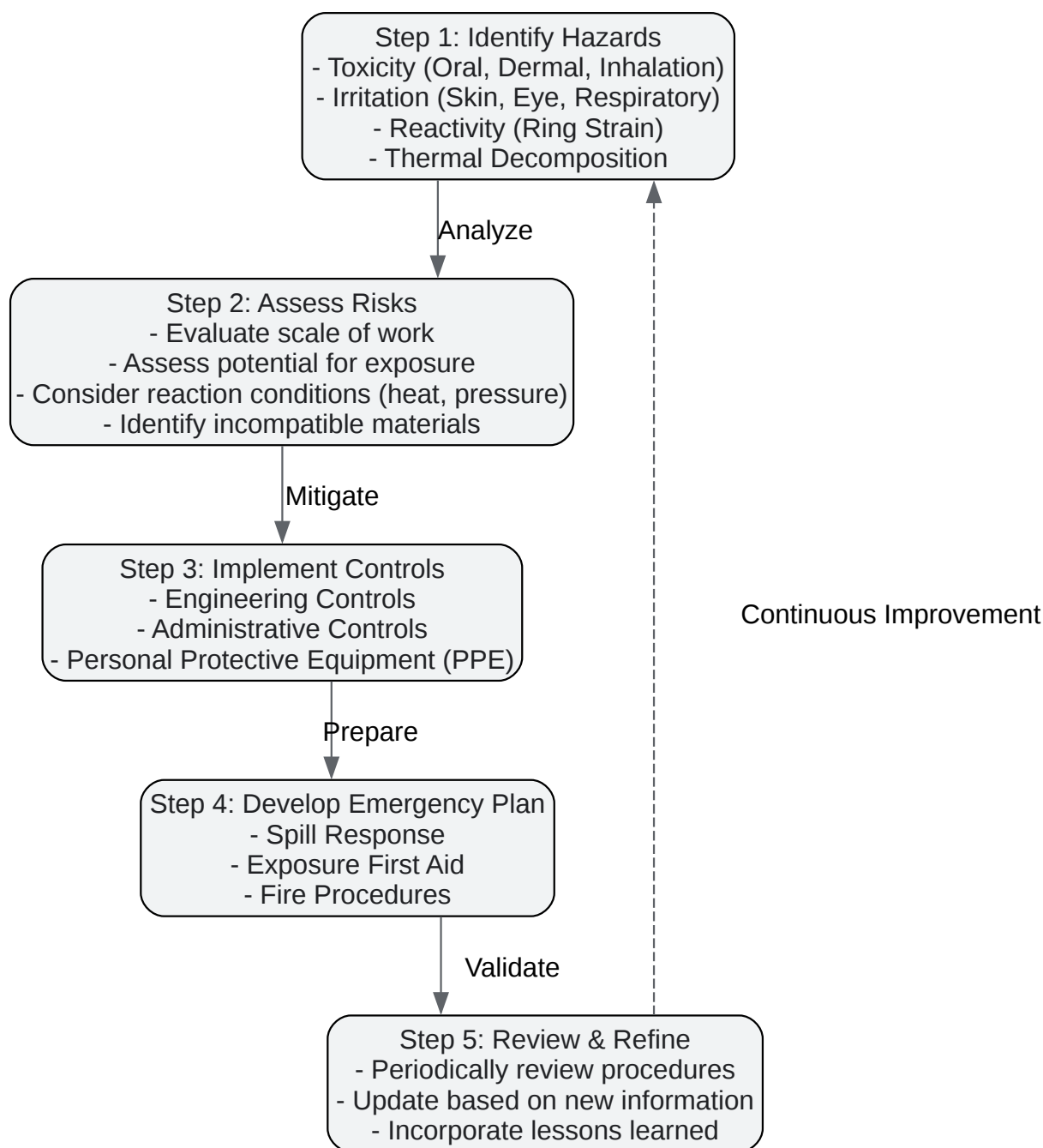
The following tables summarize the critical data for **1-Benzocyclobutenecarbonitrile**, compiled from authoritative safety data sheets and chemical databases.

Property	Value	Source(s)
CAS Number	6809-91-2	[6]
Molecular Formula	C ₉ H ₇ N	[1][6]
Molecular Weight	129.16 g/mol	[1][6]
Appearance	Colorless to light yellow solid or liquid	[1][7]
Boiling Point	~88 °C @ 1.3 mmHg	[1][7]
Density	~1.055 g/mL at 25 °C	[1][7]
Flash Point	>113 °C (235.4 °F) - closed cup	[6]

GHS Hazard Classification	Hazard Code	Description	Source(s)
Acute Toxicity, Oral	H302	Harmful if swallowed	[4] [8]
Acute Toxicity, Dermal	H312	Harmful in contact with skin	[4] [8]
Acute Toxicity, Inhalation	H332	Harmful if inhaled	[8]
Skin Corrosion/Irritation	H315	Causes skin irritation	[6] [8]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[6] [8]
Specific Target Organ Toxicity	H335	May cause respiratory irritation	[6] [8]
Signal Word	-	Warning	[6] [8]

The Core of Safety: Risk Assessment and Mitigation

A proactive safety culture is paramount. The handling of any reactive chemical must begin with a thorough risk assessment. The following workflow provides a self-validating system for managing **1-Benzocyclobutenecarbonitrile** in a laboratory setting.



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Caption: Risk Assessment and Management Cycle for BCN.

Engineering Controls: The First Line of Defense

Engineering controls are designed to isolate the researcher from the hazard.

- Fume Hood: All work with **1-Benzocyclobutenecarbonitrile**, including weighing, transferring, and use in reactions, must be performed inside a certified chemical fume hood. [\[9\]](#) This is critical to prevent inhalation of vapors or dust.
- Ventilation: Ensure the laboratory has adequate general ventilation. Work areas should be kept away from air recirculation systems.[\[10\]](#)
- Glove Box: For reactions requiring strict inert atmospheres or for handling larger quantities, a glove box is recommended to minimize exposure and prevent degradation of the compound.

Personal Protective Equipment (PPE): The Essential Barrier

PPE is a mandatory supplement to engineering controls. The selection must be based on the potential for exposure.[\[11\]](#)

Protection Type	Specification	Rationale and Causality
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a full-face shield. [6] [12]	Protects against splashes and vapors that can cause serious eye irritation. A face shield is necessary when there is a significant splash risk. [9]
Hand Protection	Nitrile gloves for incidental contact. Change gloves immediately if contaminated. [9]	Provides a barrier against dermal absorption, which is a key exposure route. Nitrile offers good resistance for incidental contact, but compatibility should be verified for prolonged use. [5]
Skin/Body Protection	A flame-resistant lab coat, long pants, and closed-toe shoes. [10] [12]	Protects skin from accidental contact and splashes. Prevents the compound from being carried outside the lab on personal clothing.
Respiratory Protection	A NIOSH-approved respirator with an appropriate organic vapor/particulate cartridge (e.g., ABEK type) may be required for spill cleanup or if engineering controls fail. [6] [13]	This is a secondary control measure for non-routine situations where vapor or aerosol concentrations may exceed exposure limits.

Administrative Controls: Procedures and Practices

- Access Control: Store **1-Benzocyclobutenecarbonitrile** in a locked, designated, and well-ventilated area accessible only to authorized personnel.[\[4\]](#)[\[14\]](#)
- Labeling: All containers must be clearly labeled with the chemical name, GHS pictograms, and hazard statements.[\[11\]](#)
- Waste Disposal: Dispose of waste in a dedicated, labeled, and sealed container. Follow all local, state, and federal regulations for hazardous chemical waste disposal.

Standard Operating Procedures (SOPs)

Adherence to validated protocols is crucial for ensuring safety and experimental integrity.

Protocol: Safe Weighing and Dispensing

- Preparation: Don all required PPE (goggles, lab coat, nitrile gloves).
- Work Area: Set up a clean workspace inside a certified chemical fume hood. Place an analytical balance within the hood if possible, or weigh in the hood and transfer to a tared, sealed container.
- Dispensing: Use a spatula to carefully transfer the required amount of **1-Benzocyclobutenecarbonitrile** from the stock bottle to a secondary container. Avoid creating dust or splashing the liquid.
- Sealing: Immediately and securely cap both the stock bottle and the secondary container.
- Cleanup: Decontaminate the spatula and weighing area with an appropriate solvent (e.g., isopropanol) and wipe clean. Dispose of contaminated wipes in the designated hazardous waste container.
- Hand Washing: After removing gloves, wash hands thoroughly with soap and water.[\[10\]](#)

Storage and Incompatibility

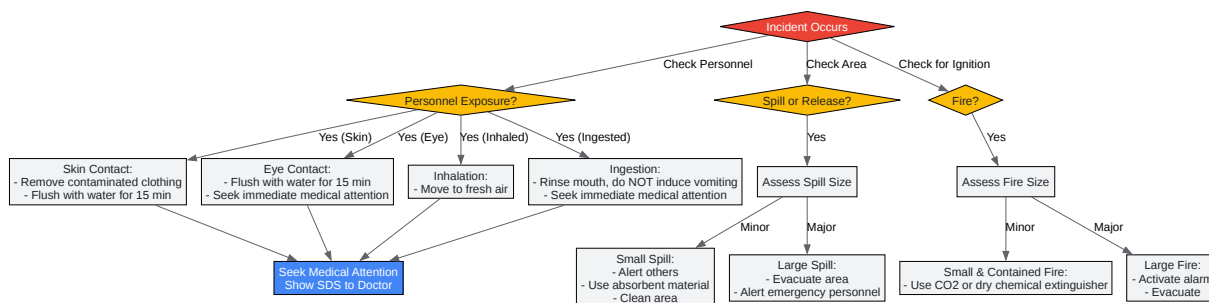
Proper storage is critical to maintaining the compound's stability and preventing hazardous reactions.

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[12\]](#)[\[15\]](#)
Some suppliers recommend refrigerated storage (2-10 °C) and protection from light.[\[14\]](#)
- Incompatible Materials: Keep away from the following materials to prevent violent reactions or decomposition:
 - Strong Oxidizing Agents[\[16\]](#)
 - Strong Acids[\[16\]](#)

- Strong Bases[16]
- Strong Reducing Agents[16]

Emergency Response: A Validated Plan

Accidents can happen despite the best precautions. A clear, well-rehearsed emergency plan is essential.



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Caption: Decision Tree for Emergency Response to a BCN Incident.

Protocol: First Aid Measures

- Skin Contact: Immediately remove all contaminated clothing.[17] Rinse the affected skin with plenty of soap and water for at least 15 minutes.[13][18] Seek medical attention if irritation

persists.[18]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[13] Remove contact lenses if present and easy to do.[14] Seek immediate medical attention.[14]
- Inhalation: Move the exposed person to fresh air.[18] If not breathing, give artificial respiration.[18] Seek medical attention.[18]
- Ingestion: Do NOT induce vomiting.[17] Never give anything by mouth to an unconscious person.[18] Rinse mouth with water and seek immediate medical attention.

Protocol: Spill and Leak Cleanup

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, working from upwind if possible.[14]
- Contain: Prevent further leakage or spillage if it is safe to do so.[17]
- Absorb: For liquid spills, contain and collect the spillage with a non-combustible, absorbent material (e.g., sand, earth, vermiculite).[19] For solid spills, carefully sweep or shovel into a suitable container, avoiding dust generation.[13][18]
- Collect: Place the absorbed material or swept solid into a suitable, closed, and labeled container for disposal.[18]
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the incident to the appropriate safety officer or supervisor.

Firefighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[17][18]
- Hazards from Combustion: Burning may produce hazardous combustion gases, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[4] Highly toxic hydrogen cyanide gas

may also be formed.[5]

- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[12][19]

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